

Application Notes and Protocols for EG00229 In Vitro Experiments

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Compound of Interest

Compound Name: EG00229

Cat. No.: B8082011

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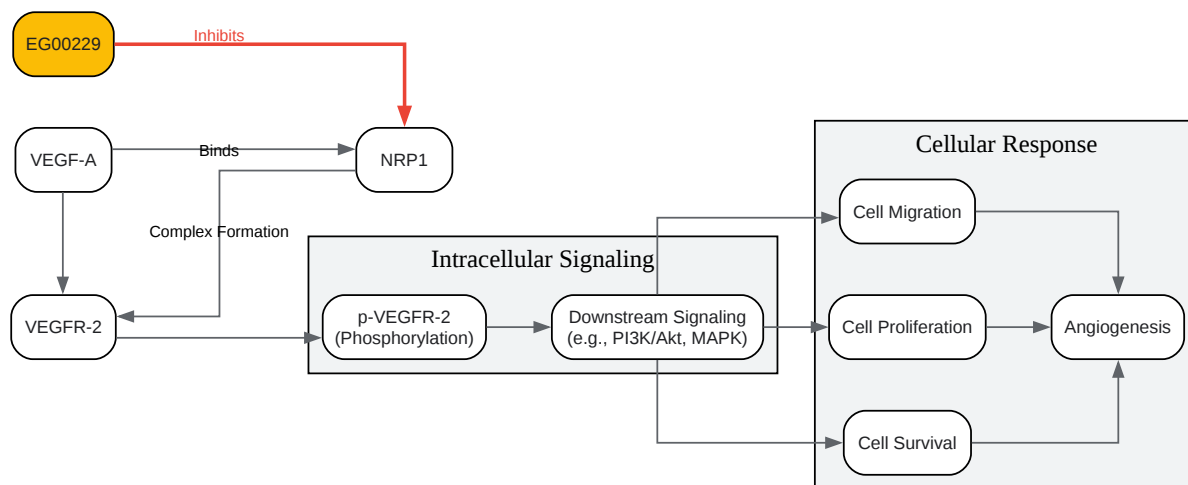
For Researchers, Scientists, and Drug Development Professionals

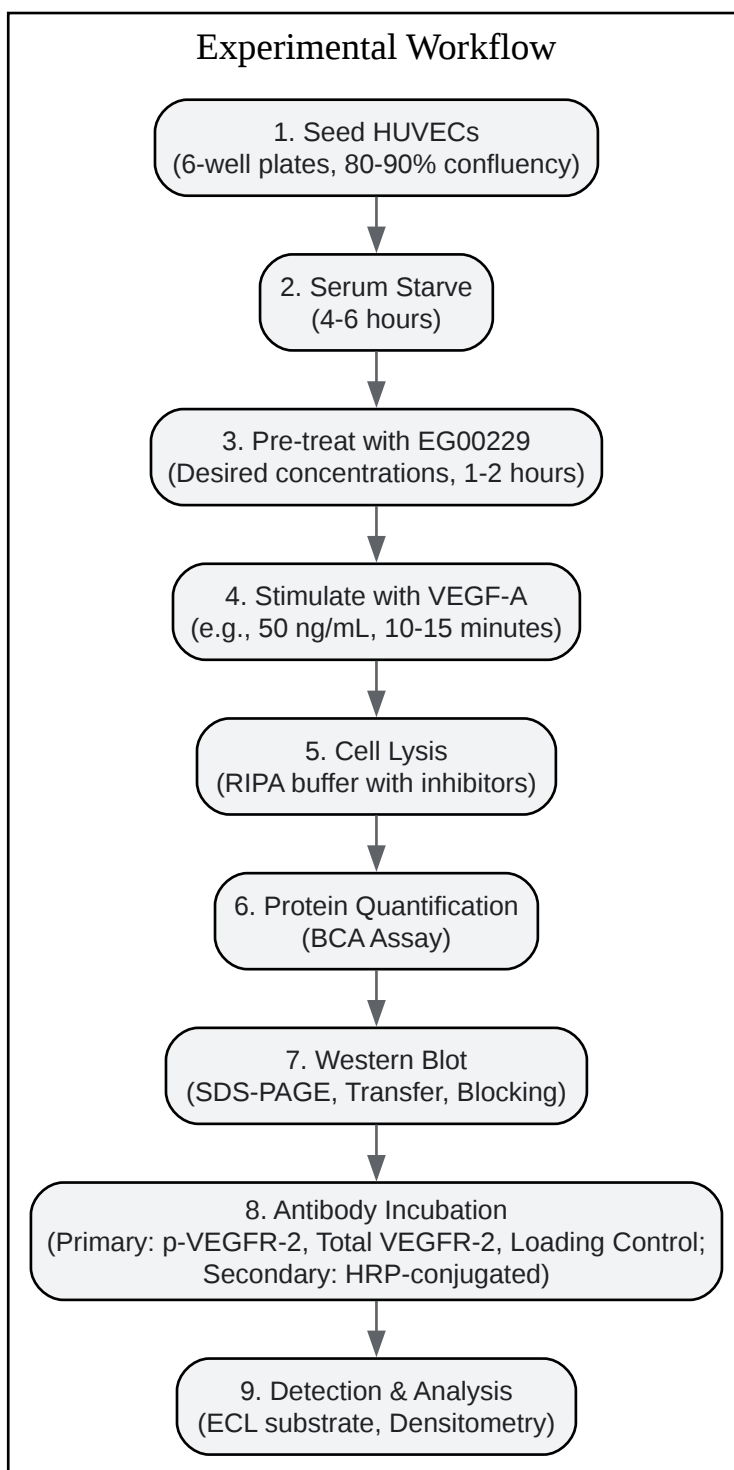
Introduction

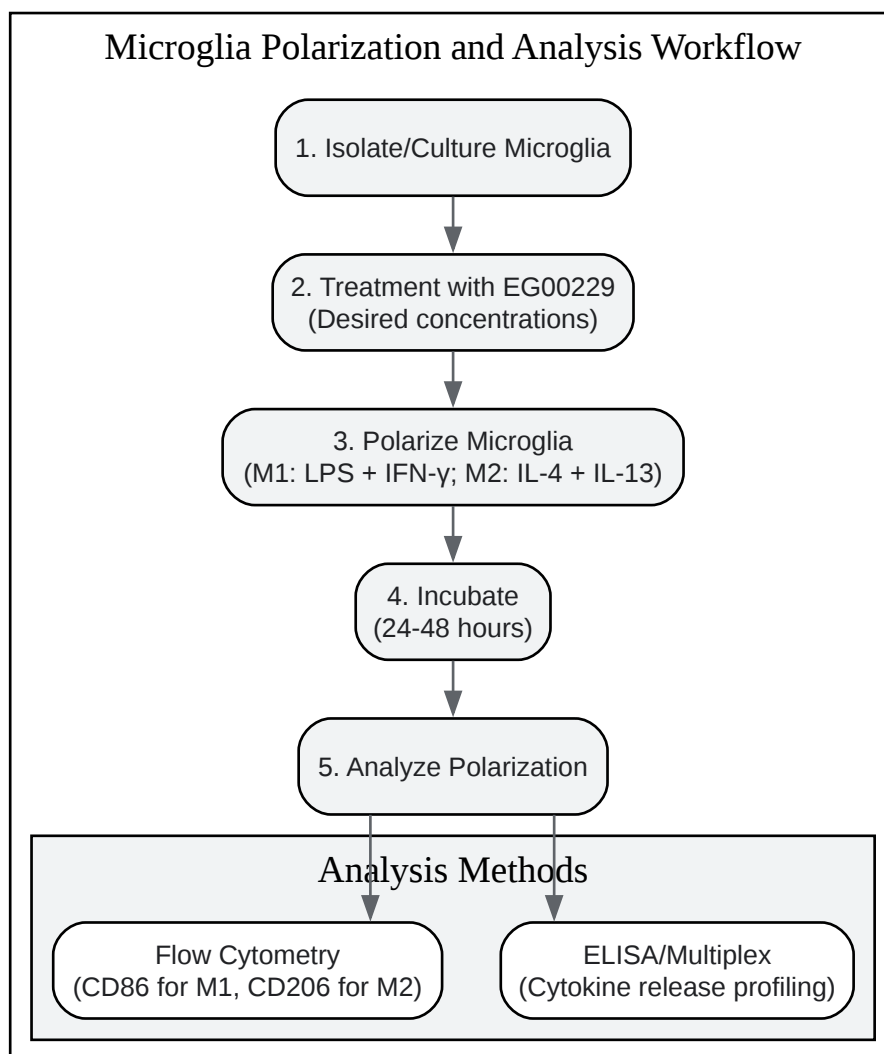
EG00229 is a potent and selective antagonist of the Neuropilin 1 (NRP1) receptor. It functions by inhibiting the binding of Vascular Endothelial Growth Factor A (VEGFA) to the b1 domain of NRP1. This interaction is crucial for VEGFA-mediated signaling, which plays a significant role in angiogenesis, tumor progression, and immune modulation. These application notes provide detailed protocols for in vitro experiments to characterize the biological activity of **EG00229**.

Mechanism of Action: EG00229 Signaling Pathway

EG00229 specifically targets the interaction between VEGFA and its co-receptor NRP1. By blocking this binding, **EG00229** indirectly attenuates the downstream signaling cascade initiated by the VEGFA/VEGFR-2 complex. This leads to a reduction in key cellular processes that contribute to angiogenesis and tumor growth, such as endothelial cell proliferation, migration, and survival. Additionally, **EG00229** has been shown to modulate the polarization of microglia, key immune cells in the central nervous system.







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